

# A Technical Guide to Chloromethyl Benzoate: Synthesis, Properties, and Applications

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## Compound of Interest

Compound Name: Chloromethyl benzoate

Cat. No.: B1360013

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CAS Number: 5335-05-7 Molecular Formula:  $C_8H_7ClO_2$

This technical guide provides an in-depth overview of **chloromethyl benzoate**, a reactive chemical intermediate with significant applications in organic synthesis, particularly in the development of pharmaceuticals and biochemical probes. This document details its chemical and physical properties, provides experimental protocols for its synthesis, and explores its utility as a versatile reagent.

## Core Chemical and Physical Properties

**Chloromethyl benzoate** is a colorless to light yellow liquid. Due to its reactive chloromethyl group, it is a valuable reagent for introducing the benzoyloxymethyl group into various molecules. Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
CAS Number	5335-05-7	[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>2</sub>	[1]
Molecular Weight	170.59 g/mol	[1]
Appearance	Colorless to light yellow liquid	
Boiling Point	261.2°C at 760 mmHg	
Density	1.229 g/cm <sup>3</sup>	
Flash Point	127.9°C	
Refractive Index	1.53	

## Spectroscopic Data

Detailed spectroscopic analysis is crucial for the confirmation of the structure and purity of **chloromethyl benzoate**.

<sup>1</sup>H NMR (CDCl<sub>3</sub>):

- δ 5.95 (s, 2H): This singlet corresponds to the two protons of the chloromethyl group (-CH<sub>2</sub>Cl).
- δ 7.15-7.61 (m, 3H): This multiplet represents the protons on the meta and para positions of the benzene ring.
- δ 7.85-8.18 (m, 2H): This multiplet corresponds to the protons on the ortho positions of the benzene ring.[2]

<sup>13</sup>C NMR: While a specific spectrum for **chloromethyl benzoate** is not readily available, the expected chemical shifts can be predicted based on its structure and comparison with similar compounds. Key signals would include the chloromethyl carbon, the ester carbonyl carbon, and the aromatic carbons.

Infrared (IR) Spectroscopy: The IR spectrum of **chloromethyl benzoate** would exhibit characteristic absorption bands for the C=O stretch of the ester group, C-O stretching, and vibrations associated with the aromatic ring and the C-Cl bond.

Mass Spectrometry: The mass spectrum of **chloromethyl benzoate** would show a molecular ion peak corresponding to its molecular weight. Common fragmentation patterns for esters include the loss of the alkoxy group and rearrangements. The fragmentation of benzoic acid derivatives often involves the loss of the hydroxyl group and the phenyl group.[3]

## Experimental Protocols

### Synthesis of Chloromethyl Benzoate

A common method for the synthesis of **chloromethyl benzoate** involves the reaction of sodium benzoate with a chloromethylating agent. The following is a representative experimental protocol.

Materials:

- Sodium benzoate
- Methylene chloride
- Hexane
- Silica gel for column chromatography

Procedure:

- Sodium benzoate (29.97 g, 208 mmol) is converted to the crude product. The reaction results in a thick oil that solidifies upon standing at room temperature.[2]
- The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a 3:2 mixture of hexane and methylene chloride as the eluent.[2]
- The crude solid is washed with a generous amount of hexane and filtered.[2]

- The filtrate, containing the less polar products, is concentrated under reduced pressure to yield a yellow oil.[2]
- The crude oil is purified by column chromatography on silica gel using a 3:2 mixture of hexane and methylene chloride as the eluent.[2]
- Fractions containing the desired product (Rf 0.75) are combined and the solvent is evaporated to afford **chloromethyl benzoate** as a pale yellow oil. A yield of 12.0% has been reported for this procedure.[2]

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## References

- 1. Chloromethyl benzoate | C<sub>8</sub>H<sub>7</sub>ClO<sub>2</sub> | CID 79257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. prepchem.com [prepchem.com]
- 3. mass spectrum of benzoic acid C<sub>7</sub>H<sub>6</sub>O<sub>2</sub> C<sub>6</sub>H<sub>5</sub>COOH fragmentation pattern of m/z m/e ions for analysis and identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- To cite this document: BenchChem. [A Technical Guide to Chloromethyl Benzoate: Synthesis, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360013#chloromethyl-benzoate-cas-number-and-molecular-formula]

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